Technical Whitepaper: 5-Bromothiazol-4-amine

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Compound of Interest	
Compound Name:	*5-Bromothiazol-4-amine*
CAS No.:	*1353101-50-4*
Cat. No.:	*B569822*

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Advanced Synthesis, Reactivity, and Applications in Medicinal Chemistry

Executive Summary

5-Bromothiazol-4-amine (CAS: 1353101-50-4) represents a specialized, high-value heterocyclic scaffold in modern drug discovery.[1] Unlike its ubiquitous isomer, 2-aminothiazole, the 4-amino regioisomer offers a distinct vector for hydrogen bonding and steric positioning within enzyme active sites. This scaffold is particularly relevant in the design of Type I and Type II kinase inhibitors, where the thiazole core serves as a hinge-binding motif, and the C5-bromide provides a critical handle for diversity-oriented synthesis via palladium-catalyzed cross-coupling.

This technical guide addresses the primary challenge associated with this moiety: chemical instability. The 4-aminothiazole core is prone to tautomerization and hydrolysis. Consequently, this guide focuses on robust protocols for its synthesis, stabilization (via salt formation or protection), and subsequent functionalization.

Chemical Profile & Stability

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Property	Specification
IUPAC Name	5-bromo-1,3-thiazol-4-amine
CAS Number	1353101-50-4
Molecular Formula	C H BrN S
Molecular Weight	179.04 g/mol
Appearance	Pale yellow to off-white solid (typically as HBr/HCl salt)
Solubility	Soluble in DMSO, DMF; sparingly soluble in non-polar solvents.
Stability	Low as free base. Prone to oxidative decomposition and hydrolysis. Store at -20°C under inert atmosphere (Ar/N).

Structural Analysis

- C5-Position (Electrophilic Handle): The bromine atom at C5 is activated for oxidative addition, facilitating Suzuki-Miyaura, Stille, and Buchwald-Hartwig couplings.
- C4-Amine (Nucleophile/Donor): The exocyclic amine acts as a hydrogen bond donor. In kinase inhibitors, this often interacts with the "gatekeeper" residue or the hinge region backbone.
- N3-Nitrogen (Acceptor): A critical hydrogen bond acceptor, essential for maintaining the planar conformation required for ATP-pocket binding.

Synthetic Methodologies

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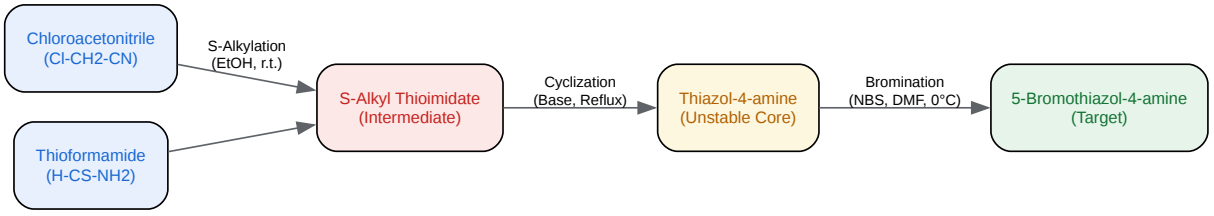
The synthesis of **5-bromothiazol-4-amine** requires a strategy that circumvents the instability of the intermediate 4-aminothiazole. The most reliable route involves the cyclization of

-halonitriles with thioamides, followed by controlled halogenation.

Mechanism: The Hantzsch-Type Cyclization

The formation of the 4-aminothiazole core proceeds via an S-alkylation of the thioamide by the

-halonitrile, followed by an intramolecular Thorpe-Ziegler-type nucleophilic attack of the nitrogen onto the nitrile carbon.



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Figure 1: Synthetic pathway for the construction of the **5-bromothiazol-4-amine** core.

Experimental Protocol 1: Synthesis of Thiazol-4-amine Core

Note: This reaction must be performed under an inert atmosphere.

- Reagents: Chloroacetonitrile (1.0 eq), Thioformamide (1.1 eq) [generated in situ from formamide/P

  S

  if needed], Ethanol (anhydrous).
- Procedure:
  - Dissolve thioformamide in anhydrous ethanol.

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- Add chloroacetonitrile dropwise at 0°C.
- Stir at room temperature for 2 hours (formation of S-alkyl intermediate).
- Add solid NaHCO

  (2.0 eq) to facilitate cyclization.
- Heat to reflux for 4 hours. Monitor by TLC (disappearance of nitrile peak in IR).
- Critical Step: Do not isolate the free base if possible. Proceed directly to protection or salt formation (add HCl/dioxane to precipitate the hydrochloride salt).

Experimental Protocol 2: Regioselective Bromination at C5

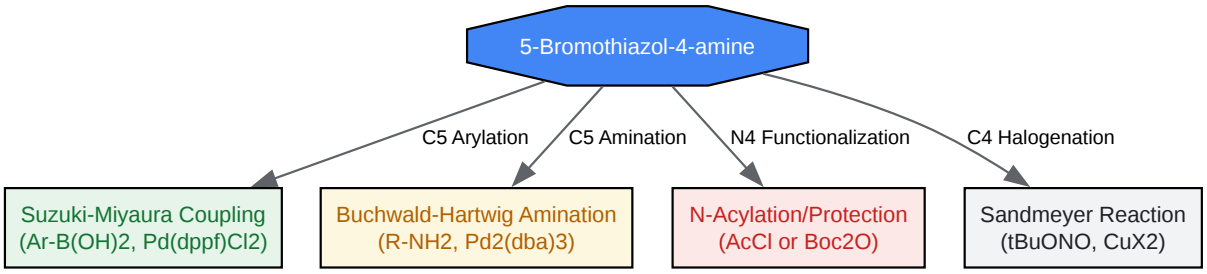
Direct bromination of the 4-aminothiazole (or its protected derivative) occurs exclusively at the C5 position due to the electronic enrichment provided by the sulfur atom and the amine.

- Reagents: Thiazol-4-amine (1.0 eq), N-Bromosuccinimide (NBS) (1.05 eq), DMF.
- Procedure:
  - Dissolve thiazol-4-amine (or its HCl salt neutralized with TEA) in DMF at -10°C.
  - Add NBS portion-wise over 30 minutes to avoid over-bromination or oxidation of the sulfur.
  - Stir at 0°C for 2 hours.
  - Quench with water/ice. Extract with EtOAc.[2]
  - Purification: The product, **5-bromothiazol-4-amine**, is moderately stable as a solid but should be stored as a hydrobromide salt for long-term stability.

Reactivity & Functionalization

The 5-bromo substituent is a versatile handle for constructing complex molecular architectures. The following workflow outlines the standard elaboration of this scaffold.

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Figure 2: Reactivity profile of **5-bromothiazol-4-amine**.

Key Reaction: Suzuki-Miyaura Cross-Coupling

This is the primary method for installing aryl or heteroaryl groups at C5, common in kinase inhibitor synthesis.

Optimization Table: C5-Arylation Conditions

Parameter	Standard Condition	Optimized Condition (Sterically Hindered)
Catalyst	Pd(PPh) (5 mol%)	Pd(dppf)Cl ·DCM (3-5 mol%)
Base	Na CO (2M aq)	K PO (3.0 eq)
Solvent	DME/Water (3:1)	1,4-Dioxane/Water (4:1)
Temperature	80°C	100°C (Microwave: 120°C, 20 min)
Notes	Good for phenylboronic acids.	Required for heteroaryl boronic esters.

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Protocol:

- Charge a microwave vial with **5-bromothiazol-4-amine** (1.0 eq), Aryl-boronic acid (1.2 eq), and Pd(dppf)Cl

  (0.05 eq).

- Add 1,4-dioxane and 2M Na

  CO

  (degassed).

- Heat at 90°C for 4-12 hours under N

  .

- Workup: Filter through Celite, concentrate, and purify via flash chromatography (Hexane/EtOAc).

Medicinal Chemistry Applications

Kinase Inhibition (CDK/GSK-3)

The 4-aminothiazole scaffold mimics the adenine ring of ATP.

- Binding Mode: The N3 nitrogen accepts a hydrogen bond from the backbone NH of the hinge region, while the C4-NH

  donates a hydrogen bond to the backbone carbonyl.

- Case Study: In the development of CDK2 inhibitors, substitution at the C5 position (via the bromide handle) allows the molecule to access the hydrophobic pocket behind the gatekeeper residue, significantly improving potency and selectivity compared to unsubstituted analogs.

Self-Validating Quality Control

To ensure the integrity of the **5-bromothiazol-4-amine** starting material:

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- 1H NMR (DMSO-d6): Look for the disappearance of the C5-H singlet (typically around 8.8-9.0 ppm in the unbrominated precursor). The C2-H should remain as a singlet around 8.9 ppm.
- LCMS: Confirm the characteristic bromine isotope pattern (M and M+2 peaks of equal intensity).
- Visual Inspection: Darkening of the solid indicates oxidation of the free amine; recrystallize or wash with cold ether before use.

References

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